

The Chemical Composition of Soda Lime: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Soda lime

Cat. No.: B591003

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Soda lime is a granular mixture of chemicals, primarily utilized for its capacity to absorb carbon dioxide (CO₂) in a variety of controlled environments, including anesthesia breathing circuits, submarines, and rebreathers. Its efficacy and safety are directly linked to its specific chemical composition. This technical guide provides a comprehensive overview of the chemical makeup of **soda lime**, the functional roles of its components, and the analytical methods used to determine its composition.

Core Chemical Composition

Soda lime is not a single chemical compound but a carefully formulated mixture. The primary active ingredient is calcium hydroxide (Ca(OH)₂), which constitutes the bulk of the material. The overall CO₂ absorption reaction is catalyzed by the presence of sodium hydroxide (NaOH) and, in some formulations, potassium hydroxide (KOH). Water is also a critical component, facilitating the chemical reactions involved in CO₂ capture.

The general chemical formula for **soda lime** can be represented as CaHNaO₂, though this is a simplification of the mixture.^{[1][2][3]} The material is a white to grayish-white solid, and its granular form is designed to maximize surface area for efficient gas exchange.^[4]

Quantitative Composition of Soda Lime

The precise composition of **soda lime** can vary depending on the manufacturer and the intended application. Medical-grade **soda lime**, for instance, has a well-defined composition to ensure patient safety. Below is a summary of typical compositions found in the literature.

Component	Chemical Formula	Typical Percentage (% by weight)	Function
Calcium Hydroxide	Ca(OH)_2	75 - 94%	Primary reactant for CO_2 absorption, forming calcium carbonate. [4] [5] [6]
Sodium Hydroxide	NaOH	3 - 5%	Catalyst for the CO_2 absorption reaction, increasing the speed of CO_2 removal. [4] [5] [6]
Water	H_2O	~20%	Facilitates the chemical reactions by acting as a solvent. [6]
Potassium Hydroxide	KOH	< 1%	Also acts as a catalyst for the CO_2 absorption reaction. [4] [5] [6]
Silica	SiO_2	May be present	Added to some formulations to increase the hardness of the granules and reduce dust formation. [4]
Indicating Dyes	Varies	Trace amounts	pH-sensitive dyes that change color to indicate the exhaustion of the soda lime's CO_2 absorbing capacity.

The Mechanism of Carbon Dioxide Absorption

The absorption of carbon dioxide by **soda lime** is a multi-step chemical process. The presence of sodium hydroxide as a catalyst is crucial for the rapid removal of CO₂ from the breathing circuit.

The overall reaction can be summarized as: $\text{CO}_2 + \text{Ca(OH)}_2 \rightarrow \text{CaCO}_3 + \text{H}_2\text{O} + \text{heat}$

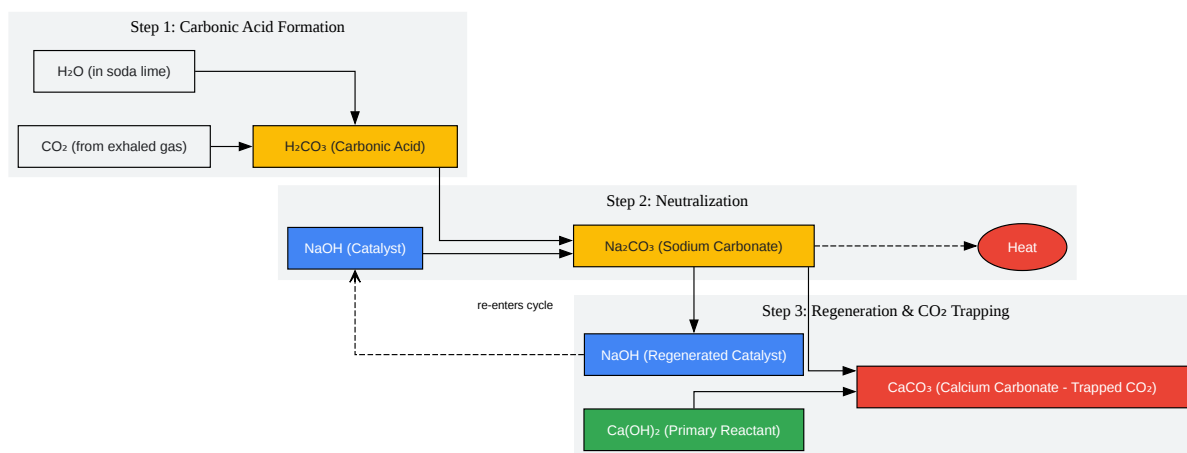
However, the reaction proceeds through a series of intermediate steps:

- **Formation of Carbonic Acid:** Carbon dioxide first reacts with the water present in the **soda lime** to form carbonic acid. $\text{CO}_2 + \text{H}_2\text{O} \rightleftharpoons \text{H}_2\text{CO}_3$
- **Neutralization by Sodium Hydroxide:** The carbonic acid is then neutralized by the more reactive sodium hydroxide to form sodium carbonate and water. This is an exothermic reaction, generating heat. $\text{H}_2\text{CO}_3 + 2\text{NaOH} \rightarrow \text{Na}_2\text{CO}_3 + 2\text{H}_2\text{O} + \text{Heat}$
- **Regeneration of Sodium Hydroxide:** The sodium carbonate then reacts with calcium hydroxide to form calcium carbonate and regenerate the sodium hydroxide. This allows the catalytic cycle to continue. $\text{Na}_2\text{CO}_3 + \text{Ca(OH)}_2 \rightarrow \text{CaCO}_3 + 2\text{NaOH}$

This reaction pathway demonstrates the catalytic role of sodium hydroxide, which is regenerated and participates in multiple CO₂ absorption cycles.

Signaling Pathway of CO₂ Absorption

The logical flow of the CO₂ absorption mechanism can be visualized as follows:



[Click to download full resolution via product page](#)

Caption: CO₂ absorption pathway in **soda lime**.

Experimental Protocols for Compositional Analysis

Determining the precise chemical composition of **soda lime** is essential for quality control and to ensure its performance. The following are established analytical methodologies for quantifying the key components of **soda lime**, adapted from standard test methods for similar materials like glass and lime.

Determination of Calcium Oxide (CaO) and Calcium Hydroxide (Ca(OH)₂)

A common method for determining the available lime (as CaO or Ca(OH)_2) is through titration.

Principle: The available calcium hydroxide is reacted with a known excess of a standard acid (e.g., hydrochloric acid), and the remaining acid is back-titrated with a standard base (e.g., sodium hydroxide).

Procedure (Sucrose Titration Method):

- **Sample Preparation:** A known weight of the finely ground **soda lime** sample is dispersed in carbon dioxide-free distilled water.
- **Dissolution:** Sucrose is added to the solution. Sucrose forms a soluble complex with calcium hydroxide, facilitating its dissolution and reaction.
- **Titration:** The solution is titrated with a standardized solution of hydrochloric acid (HCl) to a phenolphthalein endpoint.
- **Calculation:** The percentage of available Ca(OH)_2 is calculated from the volume and concentration of the HCl solution used.

Determination of Sodium Hydroxide (NaOH) and Potassium Hydroxide (KOH)

Atomic absorption spectroscopy or flame emission spectroscopy are instrumental methods suitable for the accurate determination of sodium and potassium content.

Principle (Atomic Absorption Spectroscopy):

- **Sample Digestion:** A known weight of the **soda lime** sample is dissolved in an appropriate acid (e.g., dilute hydrochloric acid) to bring the sodium and potassium into solution.
- **Standard Preparation:** A series of standard solutions containing known concentrations of sodium and potassium are prepared.
- **Instrumental Analysis:** The sample solution and standard solutions are aspirated into the flame of an atomic absorption spectrophotometer. The absorbance of light by the sodium and potassium atoms at their characteristic wavelengths is measured.

- **Calibration and Calculation:** A calibration curve is constructed from the absorbance readings of the standard solutions. The concentration of sodium and potassium in the sample solution is determined from this curve, and the percentages of NaOH and KOH in the original sample are calculated.

Determination of Water Content (Moisture)

The water content of **soda lime** can be determined by the loss on drying method.

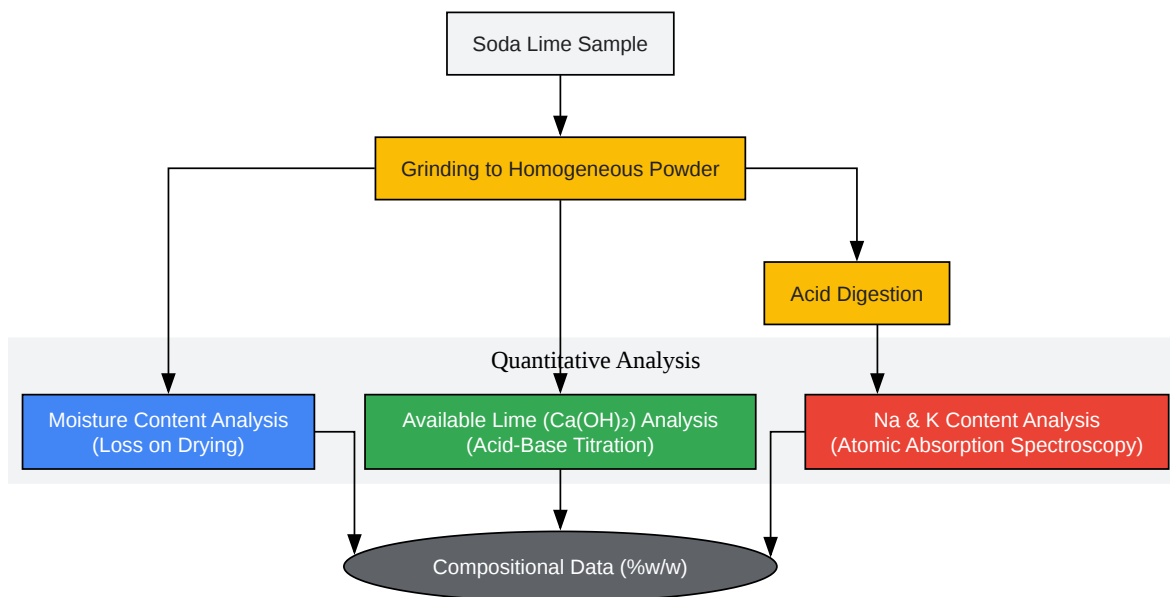
Principle: The sample is heated at a specific temperature to drive off the free water, and the weight loss is measured.

Procedure:

- **Initial Weighing:** A known weight of the **soda lime** sample is placed in a pre-weighed drying dish.
- **Drying:** The sample is heated in a drying oven at a temperature sufficient to remove water without decomposing the hydroxides (e.g., 105-110 °C) until a constant weight is achieved.
- **Final Weighing:** The sample is cooled in a desiccator and re-weighed.
- **Calculation:** The percentage of water is calculated from the loss in weight.

Experimental Workflow for Compositional Analysis

The logical sequence of steps for a comprehensive analysis of **soda lime** composition can be visualized as follows:



[Click to download full resolution via product page](#)

Caption: Workflow for the chemical analysis of **soda lime**.

Conclusion

The chemical composition of **soda lime** is a critical determinant of its efficacy as a carbon dioxide absorbent. The synergistic action of its primary components—calcium hydroxide, sodium hydroxide, and water—enables the rapid and efficient removal of CO₂ from closed breathing systems. For researchers, scientists, and drug development professionals, a thorough understanding of this composition and the analytical methods for its verification is paramount for ensuring the safety and reliability of applications that depend on **soda lime**. The methodologies outlined in this guide provide a framework for the comprehensive analysis of this vital chemical mixture.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. accessanesthesiology.mhmedical.com [accessanesthesiology.mhmedical.com]
- 2. researchgate.net [researchgate.net]
- 3. thomassci.com [thomassci.com]
- 4. Soda Lime: Composition, Uses & Reactions [vedantu.com]
- 5. Soda lime - Wikipedia [en.wikipedia.org]
- 6. store.astm.org [store.astm.org]
- To cite this document: BenchChem. [The Chemical Composition of Soda Lime: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b591003#what-is-the-chemical-composition-of-soda-lime>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com